

In-Depth Technical Guide to Methyl 4-fluoro-1H-indole-7-carboxylate

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Compound of Interest

Compound Name: Methyl 4-fluoro-1H-indole-7-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **Methyl 4-fluoro-1H-indole-7-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document details available physicochemical data, outlines experimental protocols for its synthesis and property determination, and explores its potential biological significance.

Core Physical and Chemical Properties

Methyl 4-fluoro-1H-indole-7-carboxylate is a fluorinated indole derivative. The presence of the fluorine atom and the methyl ester group at specific positions on the indole scaffold significantly influences its chemical reactivity, metabolic stability, and potential biological activity.

Property	Value	Reference
Molecular Formula	$C_{10}H_8FNO_2$	[1] [2] [3]
Molecular Weight	193.17 g/mol	[2]
Appearance	White solid	[1]
Purity	Typically $\geq 97\%$	[3]
CAS Number	313337-35-8	[1] [2] [3]

Further experimental determination is required for properties such as melting point, boiling point, and solubility in various solvents.

Experimental Protocols

Synthesis of Methyl 4-fluoro-1H-indole-7-carboxylate

A documented method for the synthesis of **Methyl 4-fluoro-1H-indole-7-carboxylate** involves the esterification of its corresponding carboxylic acid precursor.[\[1\]](#)

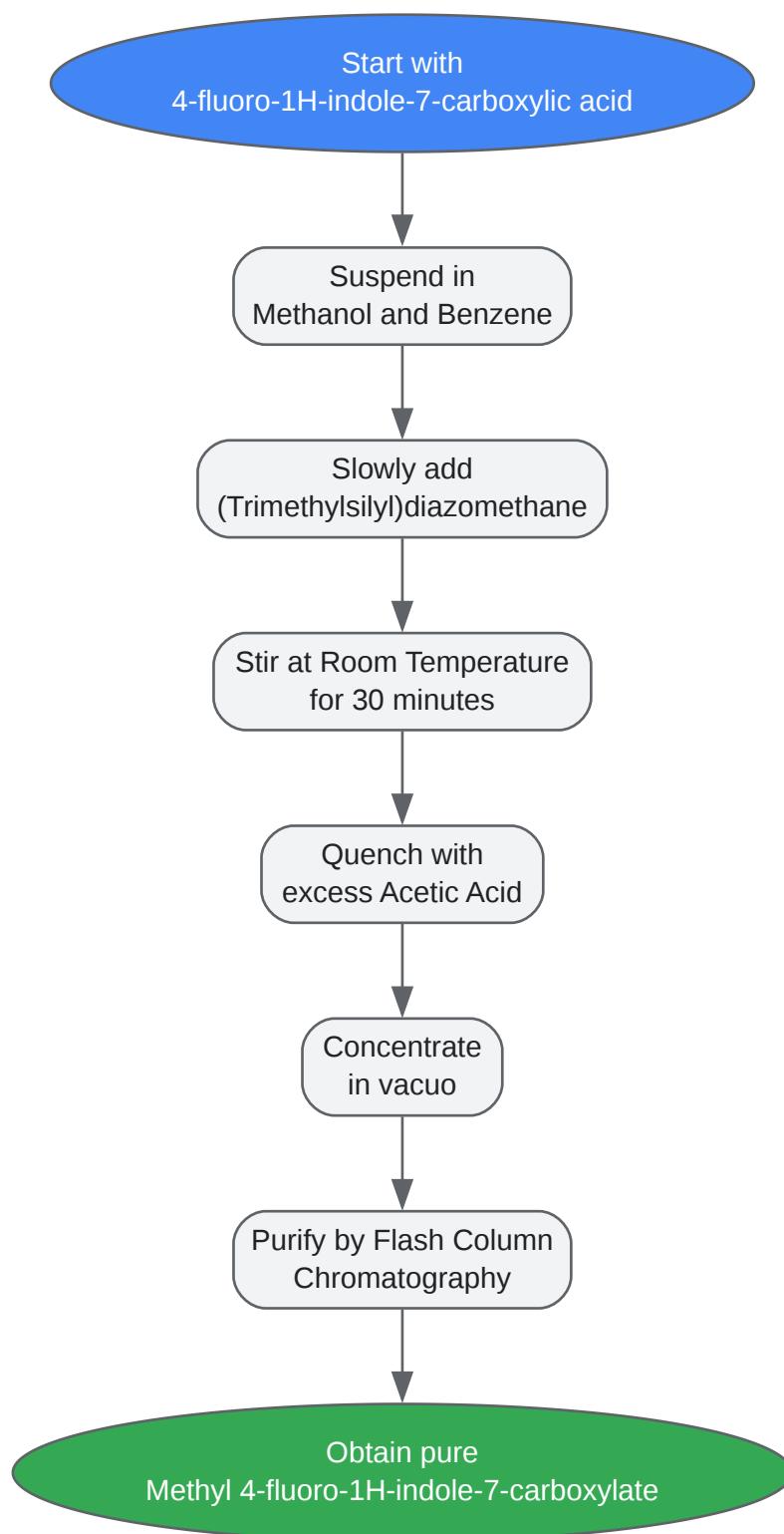
Materials:

- 4-fluoro-1H-indole-7-carboxylic acid
- Methanol
- Benzene
- (Trimethylsilyl)diazomethane (2 M in hexane)
- Acetic acid
- Hexane
- Ethyl acetate

Procedure:

- A suspension of 4-fluoro-1H-indole-7-carboxylic acid is prepared in a solvent mixture of methanol and benzene.
- (Trimethylsilyl)diazomethane (2 M solution in hexane) is slowly added to the suspension.
- The reaction mixture is stirred at room temperature for 30 minutes.
- The reaction is quenched by the addition of excess acetic acid.
- The reaction solution is concentrated under vacuum.
- The resulting crude product is purified by flash column chromatography using a gradient elution from hexane to 10% ethyl acetate in hexane.
- This process yields **Methyl 4-fluoro-1H-indole-7-carboxylate** as a white solid.[\[1\]](#)

Experimental Workflow for Synthesis

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A flowchart illustrating the synthesis of **Methyl 4-fluoro-1H-indole-7-carboxylate**.

Determination of Physical Properties: Standard Methodologies

While specific experimental data for the melting point, boiling point, and solubility of **Methyl 4-fluoro-1H-indole-7-carboxylate** are not readily available in the searched literature, standard laboratory protocols for analogous organic compounds can be employed.

Melting Point Determination: The melting point can be determined using a capillary melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range from the first sign of melting to the complete liquefaction of the solid is recorded.

Boiling Point Determination: For a non-volatile solid, boiling point determination would require specialized equipment and is often not a primary characterization parameter.

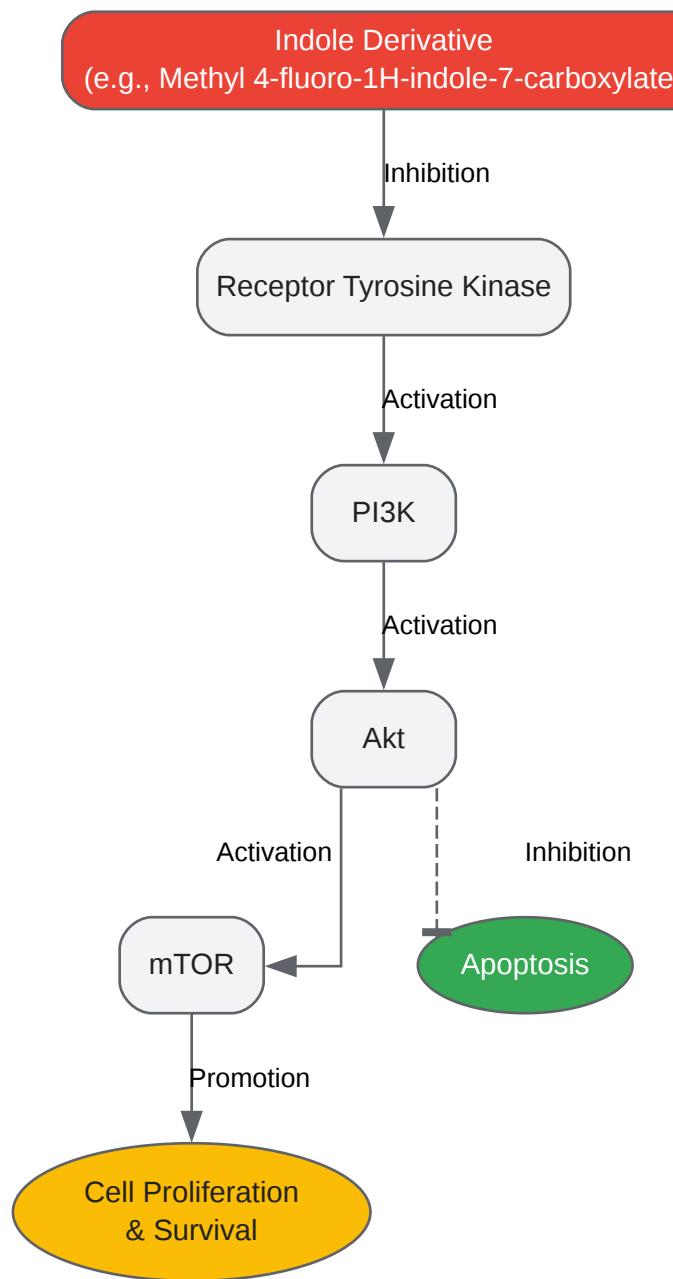
Solubility Determination: A qualitative and quantitative assessment of solubility can be performed by systematically dissolving a known mass of the compound in a measured volume of various solvents at a controlled temperature. Solvents of varying polarities, such as water, ethanol, methanol, acetone, dichloromethane, and dimethyl sulfoxide (DMSO), should be tested.

Potential Biological Significance and Signaling Pathways

While direct studies on the biological activity of **Methyl 4-fluoro-1H-indole-7-carboxylate** are limited in the available literature, the broader class of indole derivatives is well-recognized for a wide range of pharmacological properties, including antimicrobial and anticancer activities.^{[4][5]} The introduction of a fluorine atom can further enhance these properties.

Antimicrobial and Anticancer Potential: Indole-based compounds have been shown to exhibit significant antimicrobial and anticancer properties.^[4] For instance, certain indole carboxamide derivatives have demonstrated notable activity against various bacterial strains, and some indole carboxylic acid esters have shown potent anticancer activity against both hematological and solid tumor cells.

Illustrative Signaling Pathway for Indole Derivatives in Cancer: Indole derivatives have been reported to modulate various signaling pathways implicated in cancer progression. A generalized pathway that could be investigated for **Methyl 4-fluoro-1H-indole-7-carboxylate** is the inhibition of protein kinases involved in cell proliferation and survival.



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A potential signaling pathway modulated by indole derivatives in cancer cells.

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